

# Application Notes and Protocols: Preparation of a 1% Aqueous Solution of Methyl Violet

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl violet dye

Cat. No.: B12376661

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Application Notes

Methyl violet is a family of triarylmethane dyes widely utilized in biological and chemical research. The term encompasses several variants, primarily Methyl Violet 2B, 6B, and 10B (also known as Crystal Violet), which differ in the number of methyl groups attached to the amine functional groups.[1][2] This structural variation influences the resulting color, with a higher degree of methylation producing a deeper blue-violet hue.[2]

These dyes are soluble in water and ethanol, a property crucial for their use in preparing staining solutions.[1][2][3][4][5] In laboratory settings, methyl violet is a key component of the Gram stain for the primary classification of bacteria.[1][6] It is also employed as a general biological stain to visualize cell nuclei and as a pH indicator, changing from yellow to blue-violet as the pH increases from 0 to 1.6.[1][2] Due to its ability to bind DNA, it also finds application in cell viability assays.[2]

**Safety Precautions:** Methyl violet is a hazardous substance. It is harmful if swallowed, can cause serious eye damage, and is suspected of causing cancer.[7] It is also very toxic to aquatic life.[7] Therefore, appropriate personal protective equipment (PPE), including a lab coat, gloves, and safety goggles, must be worn at all times. All procedures should be performed in a well-ventilated area or under a chemical fume hood.

## Chemical and Physical Properties

The quantitative data for common forms of methyl violet are summarized below. Researchers should select the appropriate form based on their specific application requirements.

Property	Methyl Violet 2B	Methyl Violet 6B	Methyl Violet 10B (Crystal Violet)
Synonyms	Basic Violet 1, C.I. 42535[3][4][8]	Pentamethylparosanilinium chloride[9]	Basic Violet 3, Gentian Violet[10]
CAS Number	8004-87-3[1][5][11]	8004-87-3 (as mixture)[1]	548-62-9[1][10]
Molecular Formula	$C_{24}H_{28}N_3Cl$ [11]	$C_{24}H_{28}ClN_3$ [1][9]	$C_{25}H_{30}ClN_3$ [1][10]
Molecular Weight	393.96 g/mol [11]	393.95 g/mol [12]	407.98 g/mol [10]
Appearance	Green to dark-green powder[1][3][7][8]	Violet powder	Dark green crystalline powder[7]
Aqueous Solubility	Soluble[1][13]	2.93%[2]	Soluble[14]

## Experimental Protocol: Preparation of 1% (w/v) Aqueous Methyl Violet Solution

### 3.1 Objective

To prepare a 100 mL of a 1% weight/volume (w/v) aqueous solution of methyl violet for use as a biological stain.

### 3.2 Materials and Equipment

- Methyl Violet powder (select appropriate variant, e.g., Methyl Violet 2B)
- Distilled or deionized water
- 100 mL volumetric flask

- Analytical balance
- Weighing paper or boat
- Spatula
- Magnetic stirrer and stir bar
- Wash bottle with distilled/deionized water
- Amber glass storage bottle

### 3.3 Personal Protective Equipment (PPE)

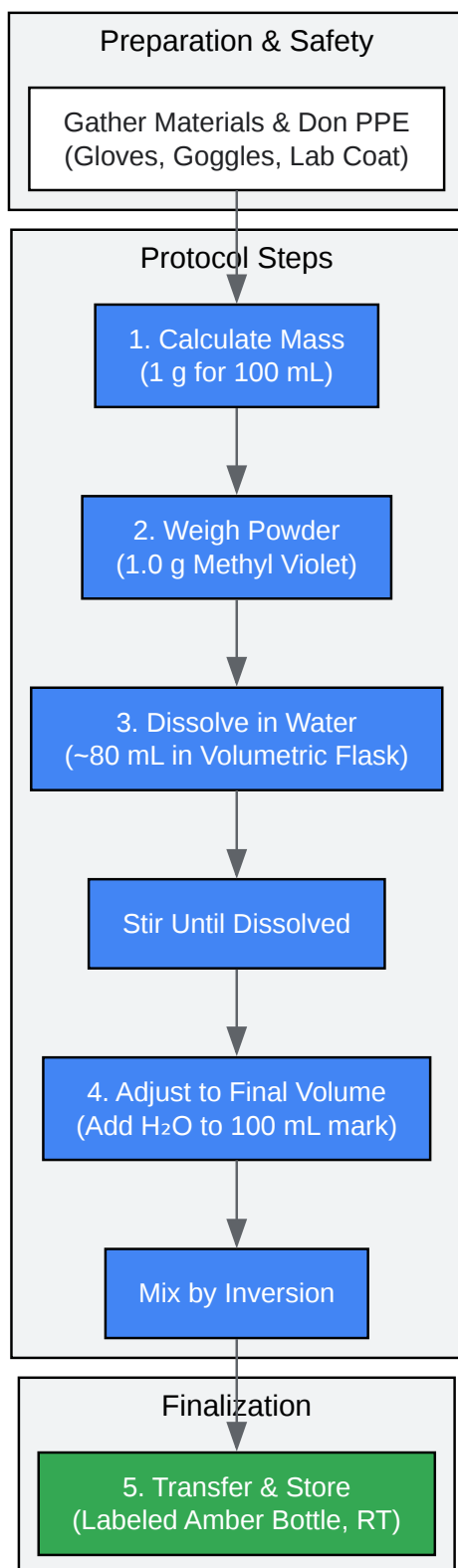
- Safety goggles
- Nitrile gloves
- Laboratory coat

### 3.4 Procedure

- Calculation: To prepare a 1% (w/v) solution, 1 gram of solute is required for every 100 mL of solvent. For 100 mL of solution, calculate the required mass of methyl violet powder:
  - $\text{Mass (g)} = 1 \text{ g}/100 \text{ mL} * 100 \text{ mL} = 1.0 \text{ g}$
- Weighing: Place a weighing boat on the analytical balance and tare to zero. Carefully weigh out 1.0 g of methyl violet powder using a clean spatula.
- Dissolution:
  - Add approximately 70-80 mL of distilled water to the 100 mL volumetric flask.
  - Carefully transfer the weighed methyl violet powder into the flask.
  - Add a magnetic stir bar to the flask.

- Place the flask on a magnetic stirrer and stir at a moderate speed until the powder is completely dissolved. The solution will be a deep violet color.
- Volume Adjustment:
  - Once the solute is fully dissolved, remove the flask from the stirrer.
  - Carefully add distilled water dropwise using a wash bottle until the bottom of the meniscus reaches the 100 mL calibration mark on the neck of the volumetric flask.
  - Cap the flask and invert it several times (10-15 times) to ensure the solution is homogeneous.
- Storage:
  - Transfer the prepared 1% methyl violet solution into a clearly labeled amber glass bottle.
  - The label should include the name of the solution ("1% Aqueous Methyl Violet"), the date of preparation, and the preparer's initials.
  - Store the solution at room temperature, protected from light.

## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for preparing 1% aqueous methyl violet solution.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl violet - Wikipedia [en.wikipedia.org]
- 2. Methyl\_violet [chemeurope.com]
- 3. macsenlab.com [macsenlab.com]
- 4. Methyl violet - CAMEO [cameo.mfa.org]
- 5. CAS 8004-87-3: Methyl violet | CymitQuimica [cymitquimica.com]
- 6. stainsfile.com [stainsfile.com]
- 7. Methyl Violet - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. chemimpex.com [chemimpex.com]
- 9. Methyl violet 6B - Wikipedia [en.wikipedia.org]
- 10. Methyl violet | Sigma-Aldrich [sigmaaldrich.com]
- 11. scbt.com [scbt.com]
- 12. METHYL VIOLET | 603-47-4 [chemicalbook.com]
- 13. Methyl violet 2B - Wikipedia [en.wikipedia.org]
- 14. Methyl violet(548-62-9) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of a 1% Aqueous Solution of Methyl Violet]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12376661#preparing-a-1-aqueous-solution-of-methyl-violet]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)